

Personal protective equipment for handling Dicyanoaurate ion

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Compound of Interest

Compound Name: Dicyanoaurate ion

Cat. No.: B080273

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Essential Safety and Handling Guide for Dicyanoaurate Ion

This guide provides critical safety protocols and logistical information for the handling and disposal of **dicyanoaurate ion** ($[\text{Au}(\text{CN})_2]^-$), a highly toxic compound commonly encountered as potassium dicyanoaurate. Adherence to these procedures is imperative for ensuring the safety of all laboratory personnel.

Hazard Summary

The **dicyanoaurate ion** is fatal if swallowed, inhaled, or in contact with skin.^[1] Contact with acids liberates extremely toxic hydrogen cyanide gas.^{[1][2]} It is also very toxic to aquatic life with long-lasting effects.^[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The type of protective equipment must be chosen based on the concentration and amount of the hazardous substance at the specific workplace.^[1]

PPE Category	Item	Specifications and Use
Respiratory Protection	Full-face, self-contained breathing apparatus (SCBA) or respirator with appropriate cartridges.	Mandatory when handling the powder, especially if dust may be generated. [1] [3] [4] Use only in a well-ventilated area or outdoors. [3] [5]
Eye and Face Protection	Face shield and safety glasses.	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1]
Skin and Body Protection	Complete chemical-resistant suit and impervious gloves.	Immediately change contaminated clothing. [5] Wash hands thoroughly after handling. [1] [3] [5]

Operational Plan: Safe Handling and Storage

Handling:

- Ventilation: Always handle dicyanoaurate in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[5\]](#)
- Avoid Dust: Handle the compound in a way that avoids the formation of dust and aerosols.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Prohibited Actions: Do not eat, drink, or smoke in areas where dicyanoaurate is handled or stored.[\[3\]](#)[\[5\]](#)
- Hygiene: Wash hands before breaks and immediately after handling the product.[\[1\]](#) Apply preventive skin protection.[\[5\]](#)

Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Incompatibilities: Never allow the product to come into contact with water during storage.[1]
[4] Store away from acids and other incompatible materials.[1][3][5]
- Security: Store in a locked-up area accessible only to qualified or authorized personnel.[3][4]
[5]

Disposal Plan

Dispose of dicyanoaurate waste in accordance with all local, state, and federal regulations.[3]

- Containment: Place waste in properly labeled, sealed containers for disposal.[1][3][6]
- Environmental Protection: Do not allow the product to enter drains, sewers, or water bodies.
[1][3][5][6] Discharge into the environment must be avoided.[1]
- Method: Arrange for disposal by an approved waste disposal plant.[1] Do not flush with water.[1]

Emergency Procedures

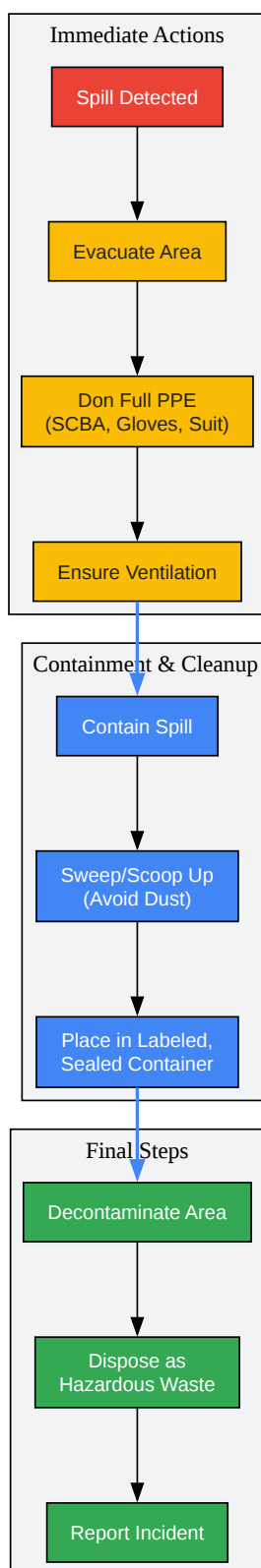
Immediate action is critical in the event of exposure or a spill.

First Aid Measures:

- General Advice: Move the victim out of the dangerous area and show the Safety Data Sheet to the attending physician.[1] Remove all contaminated clothing immediately.[3][6]
- Inhalation: Remove the individual to fresh air.[3] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[4][5][6]
- Skin Contact: Immediately wash the affected area gently with plenty of soap and water.[1][3] Remove contaminated clothing.[3] Seek immediate medical attention.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids.[3][4] Seek immediate medical attention.[3]
- Ingestion: Rinse the mouth with water.[3][5] Do not induce vomiting.[3] Call a poison center or physician immediately.[1][3]

Accidental Release Measures:

- Evacuate personnel to a safe area and ensure adequate ventilation.[\[1\]](#)
- Wear appropriate PPE as specified in the section above, including respiratory protection.[\[1\]](#)
[\[3\]](#)
- Avoid breathing dust or fumes.[\[3\]](#)
- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Sweep or scoop up the material without creating dust.[\[1\]](#)[\[3\]](#)
- Collect the spilled material in a properly labeled, closed container for disposal.[\[1\]](#)[\[3\]](#)



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Caption: Emergency spill response workflow for dicyanoaurate.

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